

Isopropylmethyldichlorosilane: A Comprehensive Safety Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Isopropylmethyldichlorosilane*

Cat. No.: *B100586*

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An In-depth Technical Guide on the Safe Handling, Storage, and Emergency Procedures for **Isopropylmethyldichlorosilane**

This technical guide provides a comprehensive overview of the safety data for **Isopropylmethyldichlorosilane** (CAS No. 18236-89-0). Designed for researchers, scientists, and professionals in drug development, this document compiles essential information on the substance's physical and chemical properties, hazards, handling procedures, and emergency responses. All quantitative data is presented in structured tables for clarity and ease of comparison. Detailed experimental methodologies for key safety assessments and visualizations of safety workflows are also included to ensure a thorough understanding of the safety protocols associated with this compound.

Section 1: Physical and Chemical Properties

This section summarizes the key physical and chemical properties of **Isopropylmethyldichlorosilane**.

Property	Value
CAS Number	18236-89-0 [1]
Molecular Formula	C4H10Cl2Si [1]
Molecular Weight	157.11 g/mol [1]
Appearance	Transparent liquid [1]
Boiling Point	121 °C [1]
Flash Point	14 °C [1]
Density	1.033 g/mL [1]
Refractive Index	1.425-1.428 [1]

Section 2: Hazard Identification and GHS Classification

Isopropylmethyldichlorosilane is classified as a hazardous substance. The following table outlines its GHS classification and associated hazard statements.

Classification	Code	Statement
Flammable Liquids, Category 2	H225	Highly flammable liquid and vapour. [2] [3]
Skin Corrosion/Irritation, Category 1B	H314	Causes severe skin burns and eye damage. [2] [3]
Serious Eye Damage/Eye Irritation, Category 1	H318	Causes serious eye damage. [3]
Acute Toxicity, Oral, Category 4	H302	Harmful if swallowed. [2]
Acute Toxicity, Inhalation, Category 3	H331	Toxic if inhaled. [2]
Specific target organ toxicity — Single exposure, Category 3	H335	May cause respiratory irritation. [2]

Signal Word: Danger[\[3\]](#)

Section 3: Exposure Controls & Personal Protection

Appropriate engineering controls and personal protective equipment (PPE) are critical when handling **Isopropylmethyldichlorosilane**.

Control Parameter	Recommendation
Engineering Controls	Use only under a chemical fume hood. [4] Ensure adequate ventilation. Use explosion-proof electrical, ventilating, and lighting equipment. [3]
Eye/Face Protection	Wear chemical safety goggles and a face shield. [2] [3]
Skin Protection	Wear protective gloves (e.g., nitrile rubber), and flame-retardant antistatic protective clothing. [3]
Respiratory Protection	If inhalation risk exists, use a NIOSH-certified respirator with an organic vapor/acid gas cartridge. In situations with unknown concentrations, a self-contained breathing apparatus (SCBA) is required.
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Remove and wash contaminated clothing before reuse. [2]

Section 4: Toxicological & Ecotoxicological Data

Due to the limited availability of specific toxicological and ecotoxicological data for **Isopropylmethyldichlorosilane**, information from structurally related organochlorosilanes is provided as an estimate. The primary hazard is associated with its corrosive nature and its violent reaction with water to produce hydrochloric acid.

Endpoint	Value/Observation	Species	Method
Acute Inhalation Toxicity (LC50)	Estimated for dichlorosilanes: 1785-2092 ppm (1-hour exposure)	Rat	OECD Guideline 403 (or similar)
Skin Corrosion/Irritation	Causes severe skin burns. [2] [3]	Rabbit	OECD Guideline 404
Serious Eye Damage/Irritation	Causes serious eye damage. [2] [3]	Rabbit	OECD Guideline 405
Aquatic Toxicity	<p>Data not available.</p> <p>Organochlorosilanes hydrolyze rapidly in water, and the resulting ecotoxicity is primarily due to the formation of hydrochloric acid and the corresponding silanol. The acidification of the aquatic environment can be harmful to aquatic life.</p>		

Section 5: Experimental Protocols

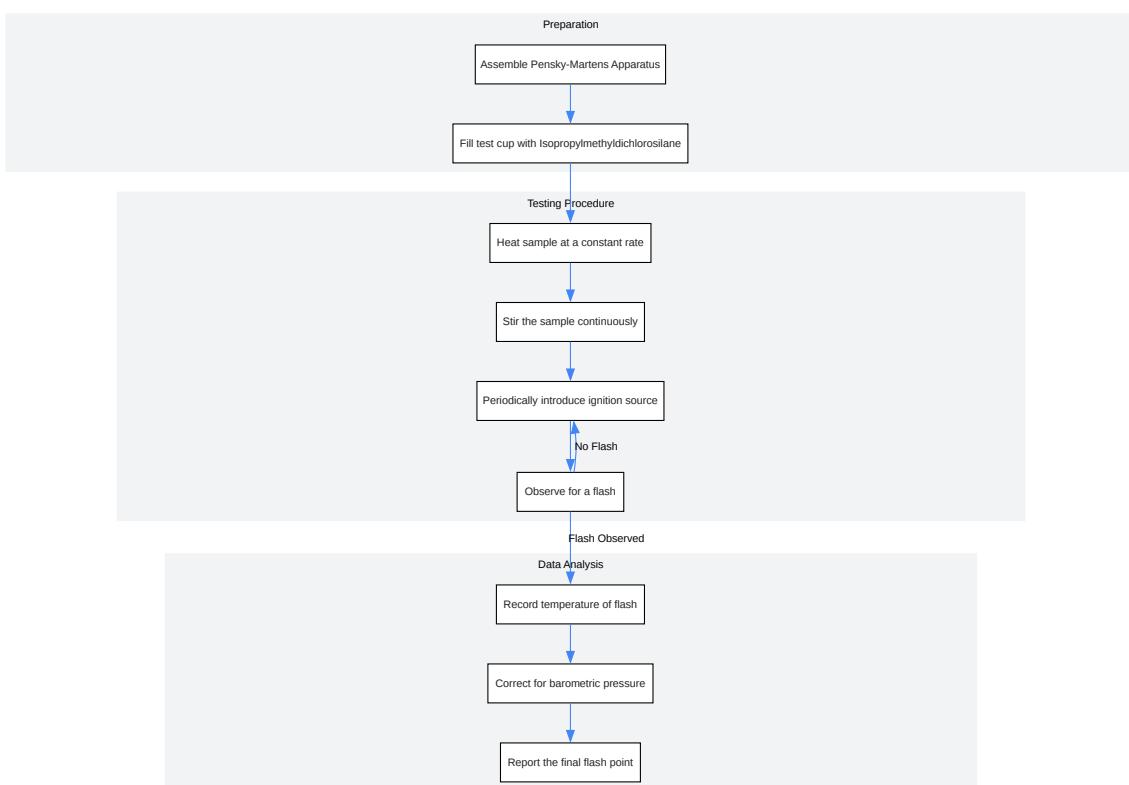
Flash Point Determination by Pensky-Martens Closed Cup Tester (ASTM D93)

Objective: To determine the lowest temperature at which the vapors of **Isopropylmethyldichlorosilane** will ignite.

Methodology:

- Apparatus: A manual or automated Pensky-Martens closed-cup apparatus is used.[\[5\]](#)

- Sample Preparation: A brass test cup is filled with the test specimen to a specified mark.[6]
- Heating and Stirring: The sample is heated at a controlled rate while being continuously stirred to ensure temperature uniformity.[6]
- Ignition Source Application: At regular temperature intervals, the stirring is stopped, and an ignition source is introduced into the vapor space above the liquid.[6]
- Flash Point Detection: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to flash.[6]
- Data Recording: The observed flash point temperature is recorded and corrected for barometric pressure.

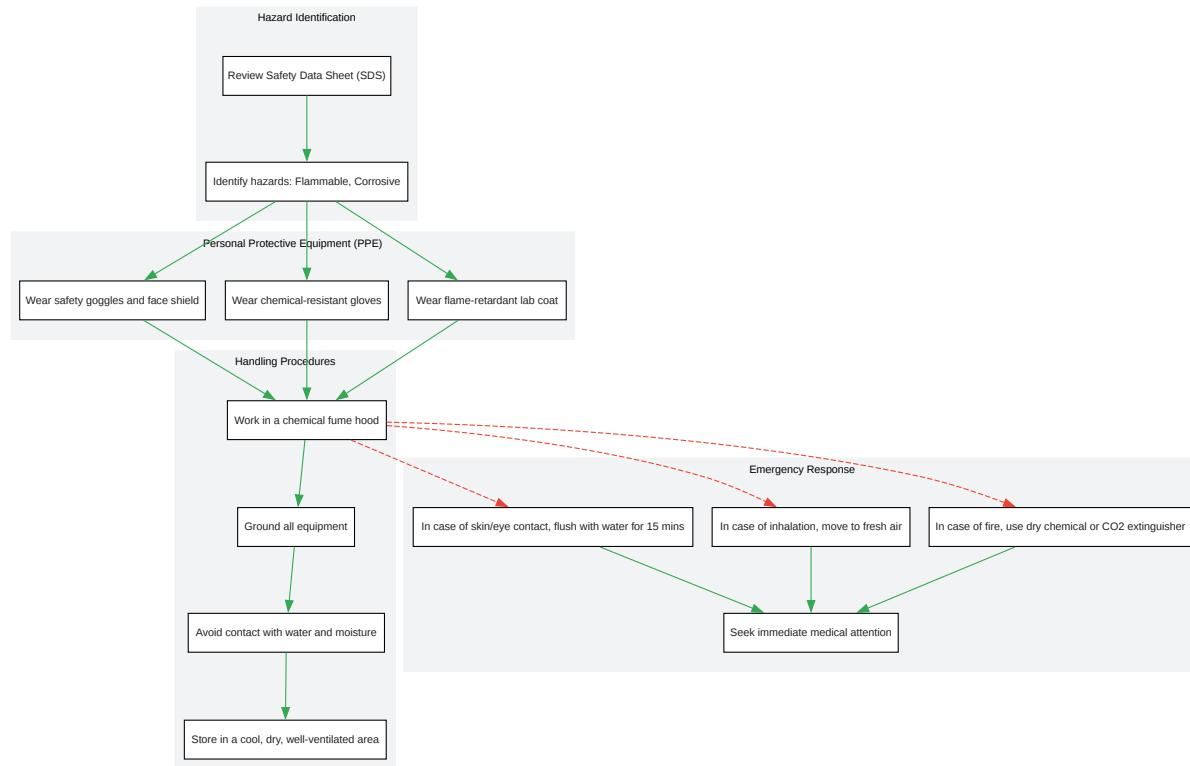


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Experimental workflow for flash point determination.

Section 6: Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Isopropylmethyldichlorosilane**, from initial hazard assessment to emergency response.



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*Logical workflow for safe handling of **Isopropylmethyldichlorosilane**.*

Section 7: First-Aid Measures

In the event of exposure to **Isopropylmethyldichlorosilane**, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4][7]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Section 8: Fire-Fighting Measures

Isopropylmethyldichlorosilane is a highly flammable liquid.

Aspect	Recommendation
Suitable Extinguishing Media	Use dry chemical, CO ₂ , or alcohol-resistant foam. Do NOT use water, as the substance reacts violently with it.[4]
Specific Hazards	Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. [2] Reacts violently with water to produce flammable gases.[7]
Protective Equipment	Fire-fighters should wear appropriate protective equipment and self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode.[7]

Section 9: Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of **Isopropylmethyldichlorosilane** and prevent accidents.

Aspect	Recommendation
Handling	Use only in a well-ventilated area, preferably in a chemical fume hood.[4] Keep away from heat, sparks, and open flames.[3] Ground all containers and equipment to prevent static discharge.[3] Avoid contact with skin, eyes, and clothing.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.[3] Keep away from sources of ignition and incompatible materials such as oxidizing agents, acids, and water.[7]

Section 10: Stability and Reactivity

Aspect	Information
Reactivity	Reacts violently with water, liberating flammable gases. [7]
Chemical Stability	Stable under recommended storage conditions. [2]
Possibility of Hazardous Reactions	May occur. Reacts with water and moisture in the air.
Conditions to Avoid	Heat, flames, sparks, and contact with moisture. [3]
Incompatible Materials	Strong oxidizing agents, water. [7]
Hazardous Decomposition Products	Hydrogen chloride, carbon oxides, and silicon oxides.

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